

Application Notes and Protocols for 2,2-Dimethyl-3-phenylpropanenitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2-Dimethyl-3-phenylpropanenitrile

Cat. No.: B3025624

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and use of **2,2-Dimethyl-3-phenylpropanenitrile** (CAS No: 35863-45-7). The information herein is intended to supplement, not replace, standard laboratory safety procedures and institutional guidelines.

Chemical and Physical Properties

2,2-Dimethyl-3-phenylpropanenitrile is a solid compound with the molecular formula $C_{11}H_{13}N$.^[1] A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Reference
CAS Number	35863-45-7	--INVALID-LINK--
Molecular Formula	$C_{11}H_{13}N$	[1]
Molecular Weight	159.23 g/mol	[1]
Physical Form	Solid	[1]


Toxicological Data

Specific quantitative toxicological data, such as LD50 or LC50 values for **2,2-Dimethyl-3-phenylpropanenitrile**, are not readily available in the searched literature. However, a safety data sheet for the closely related compound 2,2-dimethyl-propanenitrile (Trimethylacetoneitrile) indicates that it falls under Category 3 for acute oral, dermal, and vapor toxicity.[2] The GHS classification for **2,2-Dimethyl-3-phenylpropanenitrile** indicates it is an eye irritant.[1]

Note: Due to the lack of specific toxicological data for **2,2-Dimethyl-3-phenylpropanenitrile**, it is recommended to handle this compound with a high degree of caution, assuming it may have significant toxicity. The toxicological information for structurally similar compounds should be considered for a conservative approach to safety.

Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information for **2,2-Dimethyl-3-phenylpropanenitrile**:

Hazard Class	Hazard Statement	Pictogram	Signal Word
Eye Irritation	H319: Causes serious eye irritation	 alt text	Warning

Data derived from supplier safety information.

Experimental Protocols

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **2,2-Dimethyl-3-phenylpropanenitrile** to determine the appropriate level of PPE. The following are minimum recommendations:

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile) should be worn. Inspect gloves for any signs of degradation or puncture before use.
- **Body Protection:** A laboratory coat or chemical-resistant apron must be worn.

- **Respiratory Protection:** If handling the solid in a way that may generate dust, or if working with solutions outside of a fume hood, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

Handling and Storage

- **Ventilation:** All handling of **2,2-Dimethyl-3-phenylpropanenitrile** should be performed in a well-ventilated laboratory, preferably within a certified chemical fume hood.
- **Avoiding Ingestion and Inhalation:** Do not eat, drink, or smoke in areas where this chemical is handled. Avoid breathing dust or vapors.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Spill and Disposal Procedures

- **Small Spills:** For small spills of the solid, carefully sweep up the material, avoiding dust generation, and place it into a labeled, sealed container for chemical waste. The spill area should then be decontaminated with an appropriate solvent and washed thoroughly.
- **Large Spills:** In the event of a large spill, evacuate the area immediately and alert emergency personnel. Only trained personnel equipped with appropriate PPE should attempt to clean up the spill.
- **Disposal:** Dispose of waste in accordance with all local, state, and federal regulations. Do not dispose of down the drain or in regular trash.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and shoes. Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.

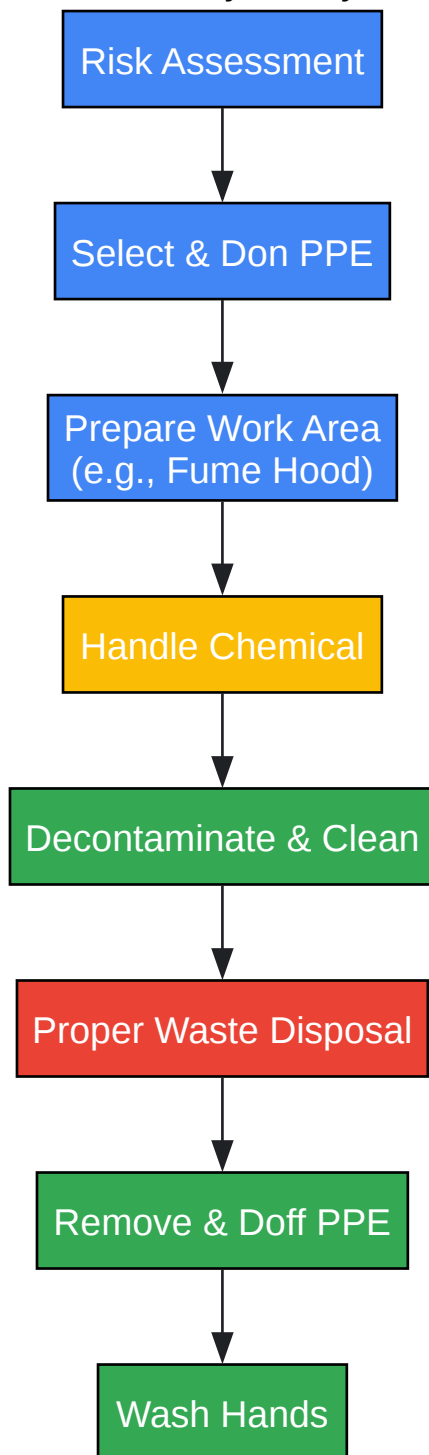
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If the victim is not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Visualizations

Laboratory Safety Workflow

The following diagram illustrates a general workflow for safely handling chemical compounds in a laboratory setting.

General Laboratory Safety Workflow



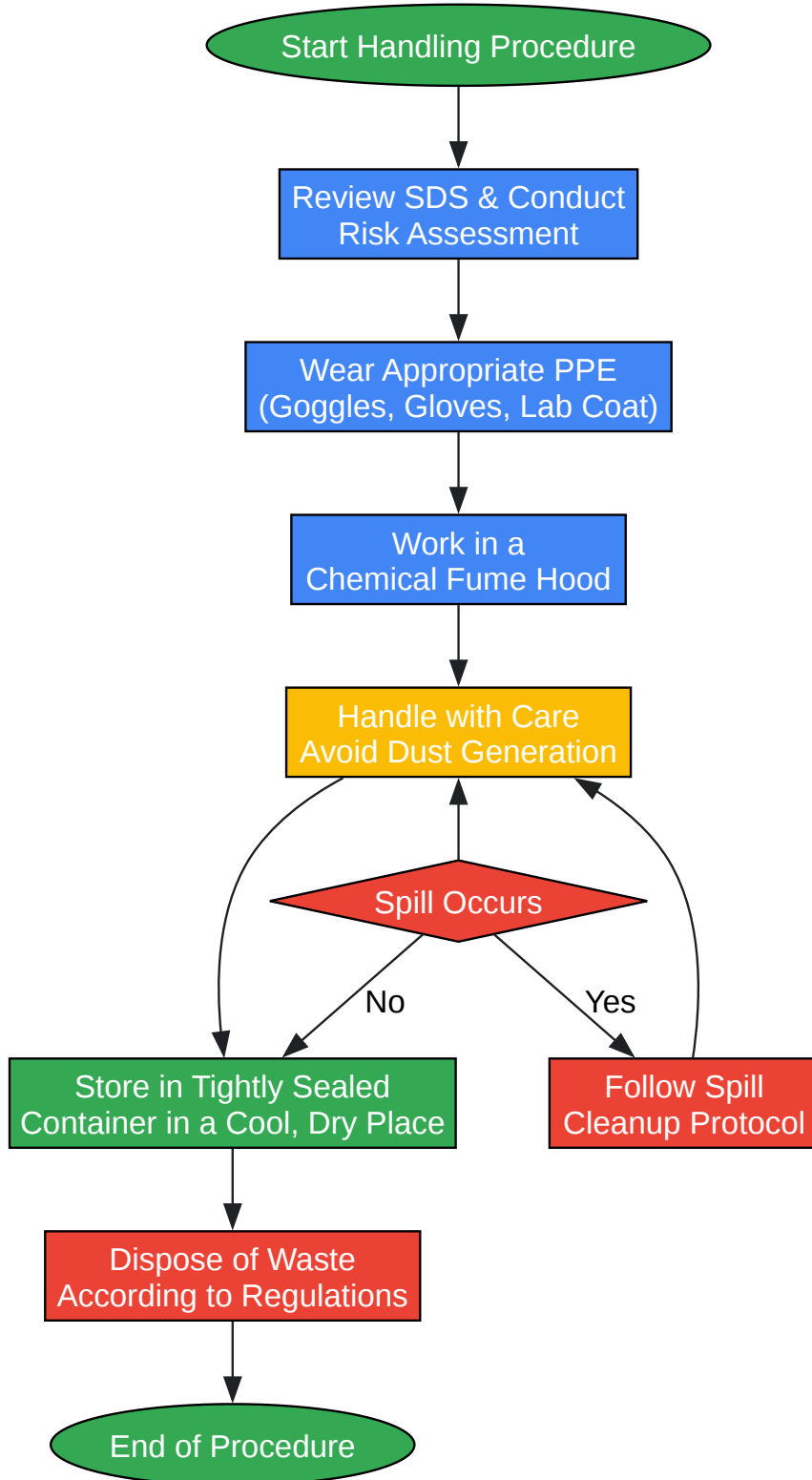
[Click to download full resolution via product page](#)

Caption: General workflow for safe laboratory practices.

Key Safety and Handling Logic for 2,2-Dimethyl-3-phenylpropanenitrile

This diagram outlines the logical steps and considerations for the safe handling of **2,2-Dimethyl-3-phenylpropanenitrile**.

Handling Protocol for 2,2-Dimethyl-3-phenylpropanenitrile

[Click to download full resolution via product page](#)

Caption: Key safety and handling decision points.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,2-Dimethyl-3-phenylpropanenitrile | Sigma-Aldrich [sigmaaldrich.com]
- 2. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 2,2-Dimethyl-3-phenylpropanenitrile]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3025624#handling-and-safety-precautions-for-2-2-dimethyl-3-phenylpropanenitrile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com